

Optimizing Molidustat dosing in hemodialysis patients

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Compound Focus: Molidustat

CAS No.: 1154028-82-6

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Molidustat Fact Sheet for Researchers

| Property | Description |
|-----------------------------|--|
| Drug Class | Hypoxia-inducible factor prolyl hydroxylase inhibitor (HIF-PHI) [1] [2] |
| Mechanism of Action | Oral inhibitor that stabilizes HIF- α subunits, stimulating endogenous erythropoietin production and enhancing iron availability for erythropoiesis [3] [4] |
| Standard Starting Dose (HD) | 75 mg, administered orally once daily [1] [5] |
| Key Efficacy (vs. ESA) | Non-inferior to darbepoetin alfa in maintaining Hb levels in hemodialysis patients [5] |

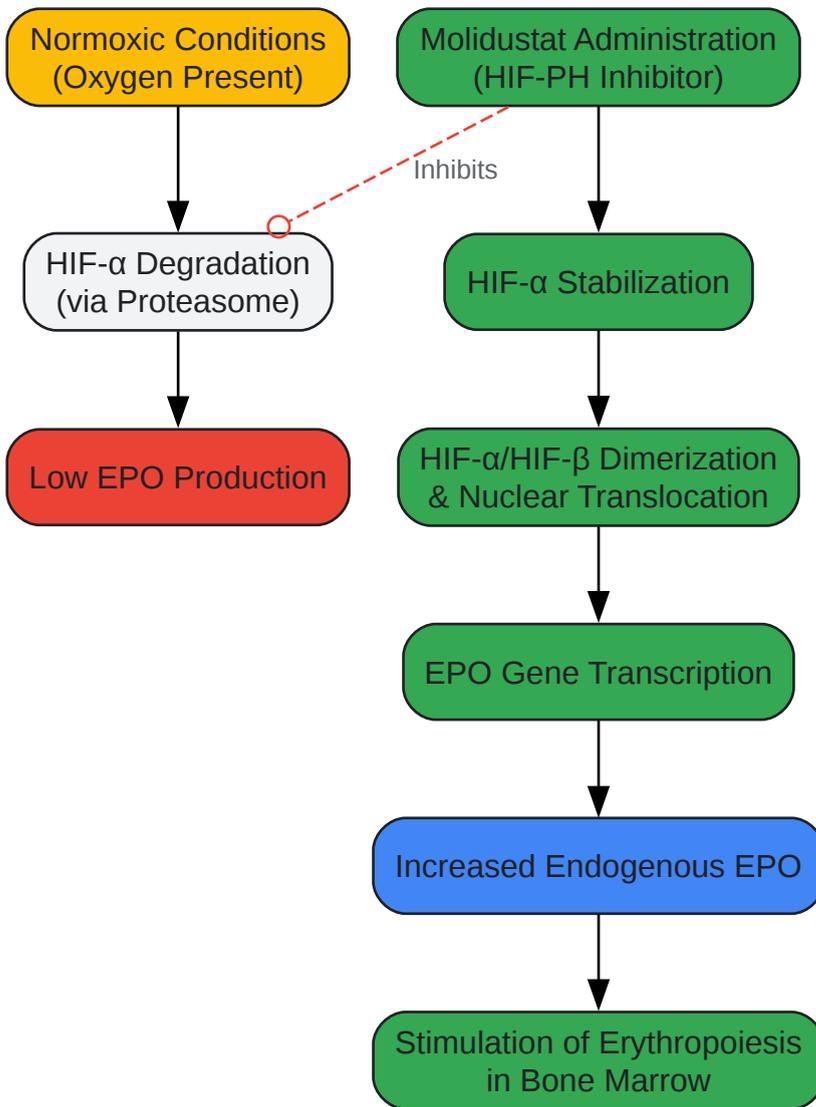
Clinical Dosing & Titration Protocols

The following table summarizes key parameters for designing and troubleshooting dosing regimens in clinical trials.

| Parameter | MIYABI HD-C Trial (Correction) [1] | MIYABI HD-M Trial (Maintenance) [5] |
|--------------------|---|--|
| Patient Profile | HD patients not on ESAs; Hb 8.0 to <10.0 g/dL | HD patients on ESAs; Hb \geq 9.5 to <12.0 g/dL |
| Study Design | 24-week, single-arm, phase 3 | 52-week, randomized, double-blind, vs. darbepoetin alfa |
| Starting Dose | 75 mg once daily | 75 mg once daily |
| Titration Goal | Hb within 10.0 to <12.0 g/dL | Hb within \geq10.0 to <12.0 g/dL |
| Titration Schedule | Every 4 weeks until week 24 | Every 4 weeks |
| Efficacy Outcome | 89% of patients had Hb within target range at week 24 | Mean Hb during evaluation period (weeks 33-36) was 10.63 g/dL ; non-inferior to darbepoetin |
| Key Safety Note | No adverse events of special interest reported | Most patients had \geq 1 adverse event, as expected in HD population |

Molidustat Mechanism of Action

This diagram illustrates the molecular pathway through which **molidustat** stimulates erythropoiesis.



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Diagram 1: **Molidustat** stimulates erythropoiesis by inhibiting HIF degradation under normoxia.

Frequently Asked Questions & Troubleshooting

Q1: How does **molidustat's efficacy in hemodialysis patients compare to traditional ESAs?** A 2024 meta-analysis concluded that for dialysis-dependent CKD patients, **molidustat** has an effect on increasing hemoglobin levels that is similar to that of ESAs, with no significant difference in the incidence of severe adverse events, death, or cardiovascular events [3].

Q2: What is a critical parameter to monitor for dose titration?

- **Hemoglobin (Hb) Levels:** The primary goal of titration is to maintain Hb within a target range, typically ≥ 10.0 to < 12.0 g/dL in HD patients [1] [5]. Dose adjustments should be made no more frequently than every 4 weeks based on Hb response [1].

Q3: What are common challenges in managing iron parameters with molidustat?

- **Iron Utilization:** The same 2024 meta-analysis found that in non-dialysis patients, **molidustat** significantly reduced hepcidin, iron, and ferritin levels compared to ESAs, suggesting improved iron utilization [3]. In dialysis patients, these effects were less pronounced, but iron status still requires close monitoring per clinical guidelines to support erythropoiesis [1] [3].

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